

Di-tert-butyl Dicarbonate: A Technical Guide to its Physical Properties

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Compound of Interest

Compound Name: *Tert-butyl carbonate*

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An In-depth Examination for Researchers and Drug Development Professionals

Di-tert-butyl dicarbonate, commonly known as Boc anhydride or $(\text{Boc})_2\text{O}$, is an indispensable reagent in organic synthesis, particularly for the protection of amine functionalities. Its widespread use in peptide synthesis, pharmaceutical research, and broader organic chemistry stems from its ability to introduce the tert-butoxycarbonyl (Boc) protecting group.^{[1][2]} This guide provides a detailed overview of the physical properties of di-tert-butyl dicarbonate, supported by experimental protocols and workflow visualizations, to assist researchers and scientists in its effective and safe application.

Core Physical and Chemical Properties

Di-tert-butyl dicarbonate is an acyclic carboxylic anhydride that can exist as a colorless solid or oil at room temperature.^{[1][3]} It is characterized by a low melting point and is soluble in most organic solvents while being insoluble in water.^{[1][4]}

Table 1: Quantitative Physical Properties of Di-tert-butyl Dicarbonate

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₈ O ₅	[1][5]
Molar Mass	218.25 g/mol	[4][5]
Appearance	Colorless solid or oil	[1][4]
Melting Point	22-24 °C (72-75 °F; 295-297 K)	[1][4]
Boiling Point	56-57 °C at 0.5 mmHg	[1][5]
Density	0.95 g/cm ³ at 25 °C	[1][6]
Vapor Pressure	0.7 mmHg at 25 °C	[3][7]
Refractive Index	n _{20/D} 1.409	[5][6]
Flash Point	37 °C (99 °F)	[8][9]
Water Solubility	Insoluble	[1][4]
Solubility in Organic Solvents	Soluble in most organic solvents, including decalin, toluene, carbon tetrachloride, tetrahydrofuran, dioxane, alcohols, acetone, acetonitrile, and dimethylformamide.[8][9] [10]	

Experimental Protocols

The determination of the physical properties of di-tert-butyl dicarbonate follows standard laboratory procedures. Below are generalized methodologies for key experiments.

1. Determination of Melting Point:

- Apparatus: Capillary melting point apparatus.
- Procedure:

- A small, dry sample of di-tert-butyl dicarbonate is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The temperature is raised at a rate of 1-2 °C per minute near the expected melting point.
- The temperature range from the appearance of the first liquid droplet to the complete melting of the solid is recorded as the melting point. Given its low melting point, a cooled stage may be necessary for accurate determination.

2. Determination of Boiling Point under Reduced Pressure:

- Apparatus: Short-path distillation apparatus, vacuum pump, manometer.
- Procedure:
 - A sample of di-tert-butyl dicarbonate is placed in the distillation flask with a boiling chip or magnetic stirrer.
 - The apparatus is assembled and connected to a vacuum pump.
 - The pressure is reduced to the desired level (e.g., 0.5 mmHg) and monitored with a manometer.
 - The flask is gently heated until the liquid boils and the condensate is observed on the condenser.
 - The temperature at which the liquid and vapor are in equilibrium is recorded as the boiling point at that pressure.

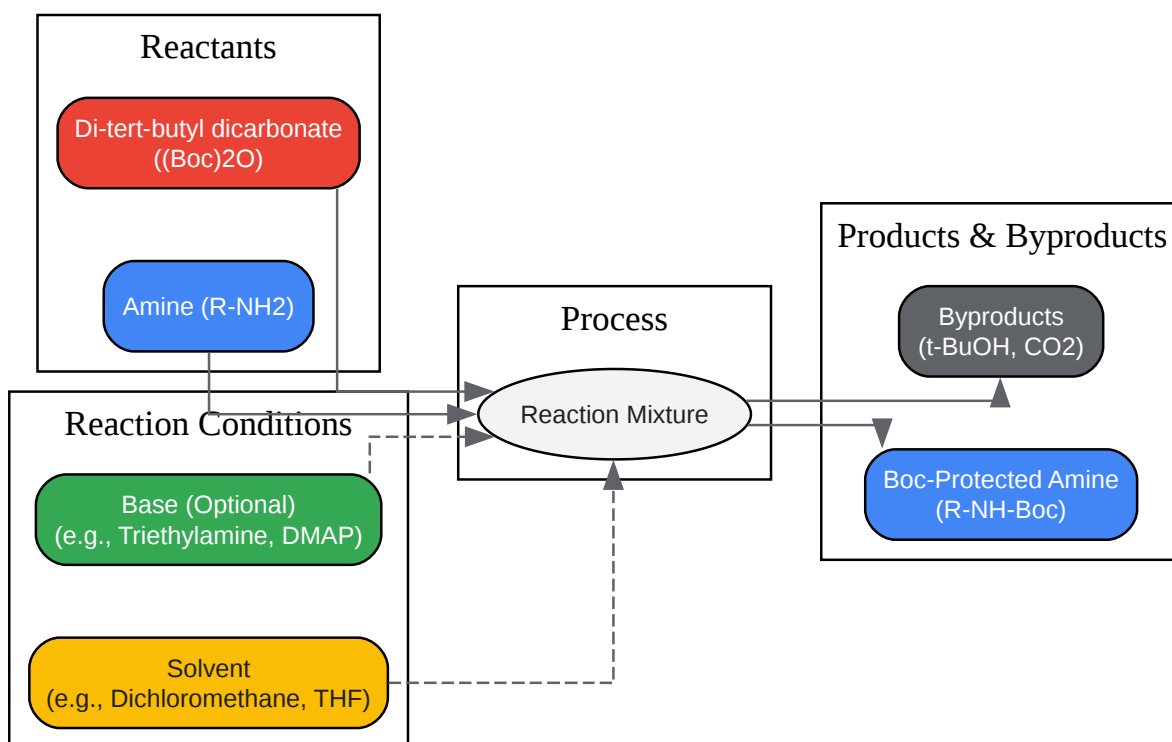
3. Measurement of Density:

- Apparatus: Pycnometer or a calibrated volumetric flask and an analytical balance.
- Procedure:
 - The mass of the clean, dry pycnometer is accurately determined.

- The pycnometer is filled with di-tert-butyl dicarbonate at a specific temperature (e.g., 25 °C), ensuring no air bubbles are present.
- The mass of the pycnometer filled with the sample is determined.
- The volume of the pycnometer is determined by repeating the process with a reference liquid of known density (e.g., deionized water).
- The density is calculated by dividing the mass of the sample by the volume of the pycnometer.

Application in Experimental Workflows: Amine Protection

A primary application of di-tert-butyl dicarbonate is the introduction of the Boc protecting group onto an amine.^[11] This is a fundamental step in peptide synthesis and the synthesis of complex organic molecules. The Boc group protects the amine from participating in subsequent reactions and can be readily removed under acidic conditions.^[4]



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